

"4-CYANO-7-METHYLINDAN" CAS number and molecular structure

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Compound of Interest

Compound Name: 4-CYANO-7-METHYLINDAN

Cat. No.: B015055

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A Comprehensive Technical Guide to 4-CYANO-7-METHYLINDAN

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-CYANO-7-METHYLINDAN**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document covers its chemical identity, physicochemical properties, a potential synthetic pathway, and its relevance in the broader context of indane derivatives in pharmaceutical research.

Core Chemical Identity

CAS Number: 15085-20-8[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Molecular Formula: C₁₁H₁₁N[\[1\]](#)[\[2\]](#)[\[4\]](#)

IUPAC Name: 7-methyl-2,3-dihydro-1H-indene-4-carbonitrile[\[4\]](#)

Molecular Weight: 157.21 g/mol [\[4\]](#)

Canonical SMILES: Cc1ccc(C#N)c2CCCCc12[\[4\]](#)

Molecular Structure

Caption: 2D structure of **4-CYANO-7-METHYLINDAN**.

Physicochemical Properties

While specific experimental data for **4-CYANO-7-METHYLINDAN** is limited in publicly available literature, some properties can be inferred from supplier information and data for structurally similar compounds.

Property	Value	Source
Physical State	Off-White to Pale Yellow Solid	[3]
Purity	≥99%	[1]
Storage	Room temperature, sealed well	[1]

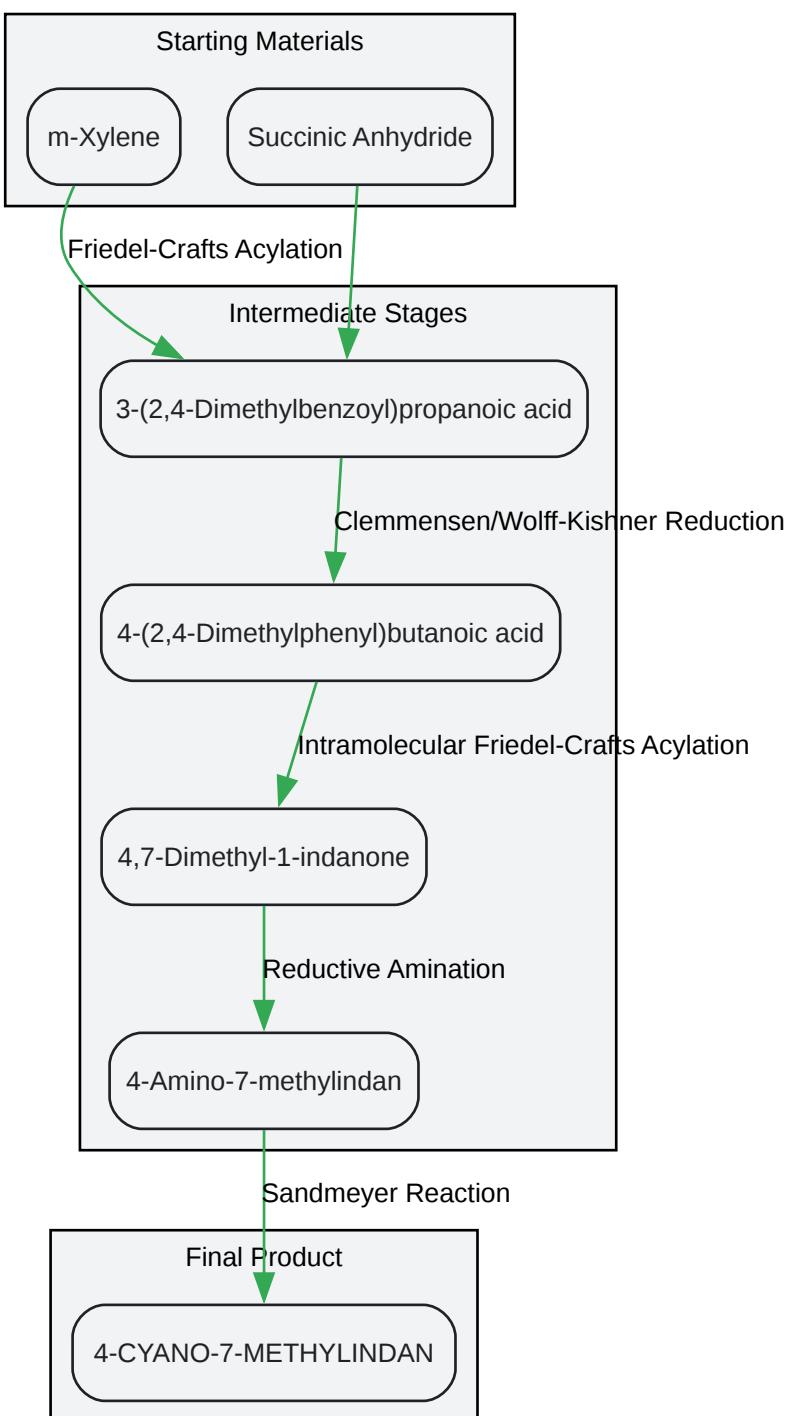
Synthesis and Experimental Protocols

A direct and detailed experimental protocol for the synthesis of **4-CYANO-7-METHYLINDAN** is not readily available in the surveyed literature. However, a plausible synthetic route can be conceptualized based on the well-established chemistry of indanones and related compounds. A potential pathway involves the synthesis of 7-methyl-1-indanone as a key intermediate, followed by functional group manipulations to introduce the cyano group at the 4-position.

Conceptual Synthetic Pathway

The synthesis could potentially begin with the Friedel-Crafts acylation of m-xylene with a suitable three-carbon acylating agent, followed by intramolecular cyclization to form a dimethyl-indanone. Subsequent selective demethylation and functionalization would be required to yield the target molecule.

A more direct, albeit still conceptual, approach could involve the synthesis of 4-amino-7-methylindan, which could then be converted to the corresponding nitrile via a Sandmeyer reaction. A patent for the preparation of 4-cyano-substituted 1-aminoindane suggests that the synthesis of the 4-cyano-indan-1-one precursor is a key step.[6]



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Caption: Conceptual synthetic workflow for **4-CYANO-7-METHYLINDAN**.

Applications in Drug Development

Indanone and its derivatives are recognized as privileged structures in medicinal chemistry, forming the core of various pharmacologically active compounds. The indanone moiety is present in natural products and serves as a crucial intermediate in the synthesis of numerous medicinally important molecules.

Notably, Donepezil, an acetylcholinesterase inhibitor approved for the treatment of Alzheimer's disease, features an indanone core. This has spurred significant interest in indanone derivatives for their potential in treating neurodegenerative diseases. The rigid bicyclic framework of the indane system provides a valuable scaffold for designing molecules that can interact with specific biological targets.

While specific biological activity data for **4-CYANO-7-METHYLINDAN** is not extensively documented, its structural similarity to known bioactive indane derivatives suggests its potential as a building block or lead compound in drug discovery programs targeting a range of therapeutic areas, including but not limited to neurodegenerative disorders, cancer, and infectious diseases. The cyano group can act as a key pharmacophore or be a precursor for other functional groups, offering versatility in molecular design and optimization.

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